

Chlorosoman chemical structure and properties

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Compound of Interest

Compound Name: Chlorosoman

Cat. No.: B1197869

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An In-depth Technical Guide to Chlorosoman

For Researchers, Scientists, and Drug Development Professionals

Introduction

Chlorosoman, with the IUPAC name 3,3-Dimethylbutan-2-yl methylphosphonochloridate, is an organophosphorus compound that is a chlorine analog of the nerve agent Soman.^{[1][2][3]} Structurally, the fluorine atom in Soman is replaced by a chlorine atom in **Chlorosoman**.^{[2][4]} While it is a highly toxic compound, it is reported to be at least 2.5 times less toxic than Soman.^[1] Primarily, **Chlorosoman** is recognized as a precursor substance in the synthesis of Soman.^{[1][3]} This guide provides a comprehensive overview of its chemical structure, properties, and available technical information.

Chemical Structure and Identifiers

The chemical identity of **Chlorosoman** is well-established, with a specific molecular formula and various identifiers.

Key Identifiers

Identifier	Value
IUPAC Name	3,3-Dimethylbutan-2-yl methylphosphonochloridate[1]
Other Names	Pinacolyl methylphosphonochloridate[1][3]
CAS Number	7040-57-5[1]
Molecular Formula	C7H16ClO2P[1][3]
SMILES	CC(C(C)(C)C)OP(=O)(C)Cl[1][5]
InChI Key	XVNBZVNXJMOQEX-UHFFFAOYSA-N[1]

Chemical Structure Visualization

Caption: 2D Chemical Structure of **Chlorosoman**.

Physicochemical Properties

The physical and chemical properties of **Chlorosoman** are summarized below. It is important to note that some of these properties are estimated.[1]

Property	Value	Unit
Molar Mass	198.63	g·mol ⁻¹ [1][3]
Solubility in water	1,030	mg/L[1][3]
Vapor Pressure	0.207	mm Hg[1][3]

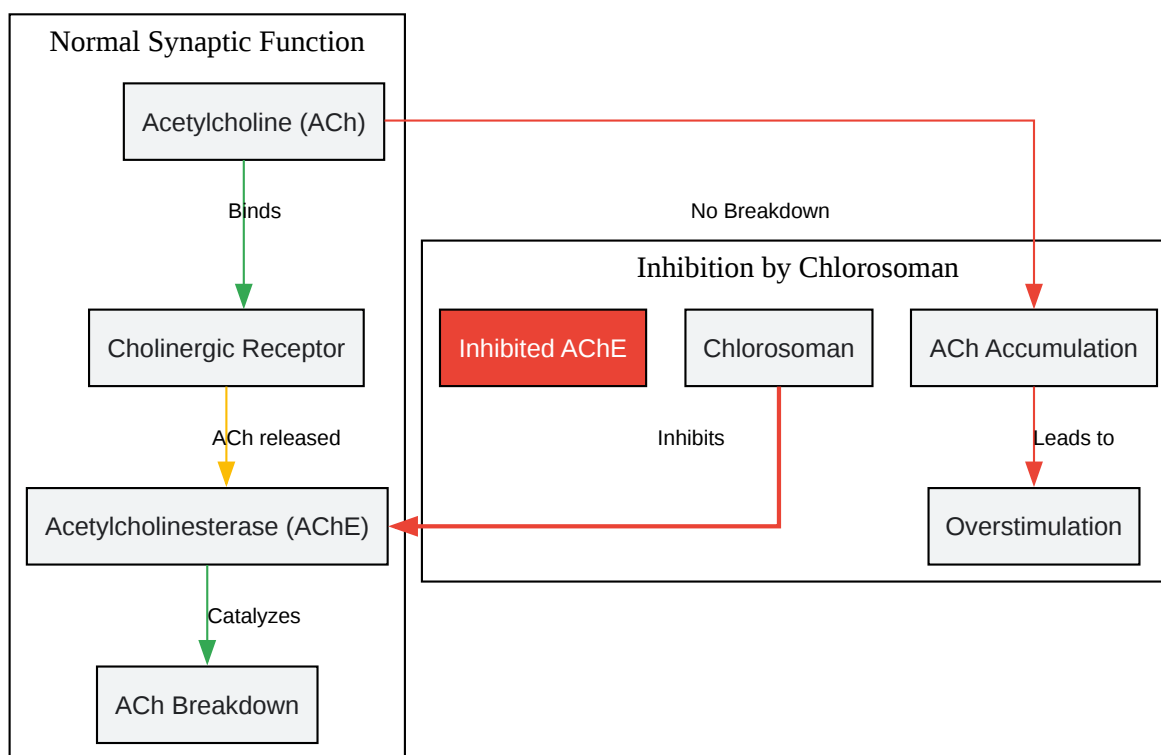
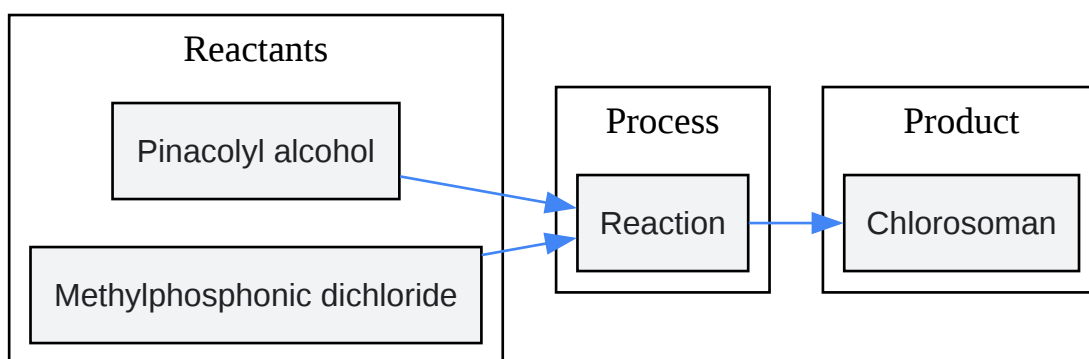
Synthesis and Reactivity

Synthesis Protocols

Chlorosoman can be synthesized through methods analogous to the production of Soman, with the key difference being the omission of the fluoridation step.[1] Two primary synthetic routes have been described:

- Finkelstein Reaction: This method involves the reaction of Soman with a solution of sodium chloride in dimethylformamide (DMF).[\[1\]](#)
- Metathetic Reaction: A hypothetical fluoride substitution can be achieved through the reaction of Soman with anhydrous aluminum chloride and sodium chloride in a suitable solvent. This reaction precipitates sodium hexafluoroaluminate.[\[1\]](#)

A general synthesis pathway involves the reaction of methylphosphonic dichloride and pinacolyl alcohol.[\[4\]](#)



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